

# Application Notes and Protocols for In-Field Rescalure® Efficacy Trials

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive guidelines provide detailed protocols for conducting in-field efficacy trials of **Rescalure**®, a synthetic pheromone used for the mating disruption of the California Red Scale (Aonidiella aurantii).[1][2] The protocols cover experimental design, data collection, and analysis to ensure robust and comparable results for regulatory and research purposes.

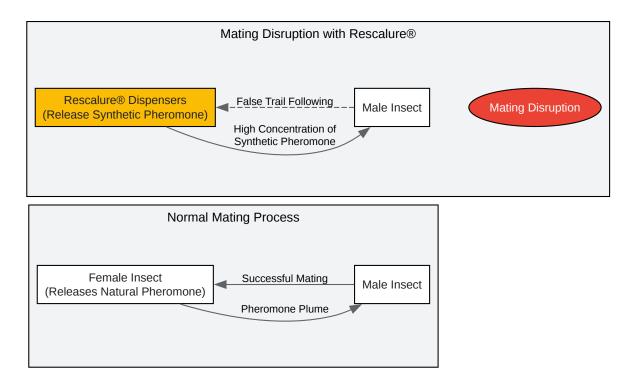
# Introduction to Rescalure® and Mating Disruption

**Rescalure**® is a synthetic replica of the sex pheromone produced by female California Red Scale insects. It functions through a non-toxic mode of action by disrupting the mating behavior of the male insects. By releasing a high concentration of the synthetic pheromone into the environment, the ability of males to locate females is significantly hindered, leading to a reduction in successful mating and subsequent generations of the pest.[1][3] Mating disruption is a key component of Integrated Pest Management (IPM) programs, offering an ecologically sound alternative to conventional insecticides.

# **Signaling Pathway: Mating Disruption**

The following diagram illustrates the mechanism of mating disruption.





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Caption: Mechanism of **Rescalure**® Mating Disruption.

# **Experimental Design**

A robust experimental design is crucial for obtaining reliable efficacy data.[4][5] The following outlines the key considerations for designing in-field trials.

## **Site Selection**

- Crop: Trials should be conducted in commercial citrus orchards or other crops where
  California Red Scale is a known pest.[1][2]
- Pest Pressure: Select sites with a moderate and uniform infestation of California Red Scale.
  Pre-trial monitoring is essential to confirm pest density.



- Plot Size: Each treatment plot should be a minimum of 8-16 hectares to minimize edge effects and pheromone drift between plots.[1]
- Replication: A minimum of three to four replicated plots per treatment is recommended to ensure statistical power.
- Control Plots: Untreated control plots of similar size and pest pressure must be included for comparison. A buffer zone of at least 200 meters should separate treatment and control plots.

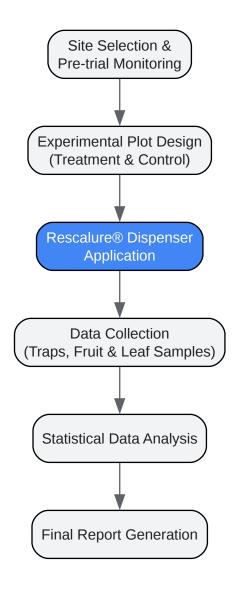
### **Treatments**

- **Rescalure**® Application: Dispensers should be applied according to the manufacturer's recommended rate and placement instructions.
- Reference Product: A registered standard insecticide for California Red Scale control can be included as a positive control.
- Untreated Control: Plots that receive no treatment for California Red Scale.

# **Experimental Workflow Diagram**

The following diagram outlines the general workflow for an in-field efficacy trial.





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Caption: In-field **Rescalure**® Efficacy Trial Workflow.

# **Experimental Protocols**

Detailed methodologies are provided for the key experiments to assess the efficacy of **Rescalure**®.

## **Protocol: Male Moth Trap Capture Reduction**

Objective: To evaluate the reduction in male California Red Scale moth captures in pheromone-baited traps within **Rescalure**®-treated plots compared to untreated control plots.[1]

Materials:



- Pheromone-baited sticky traps (e.g., Delta traps)
- Lures specific to Aonidiella aurantii
- GPS device for marking trap locations
- Data collection sheets or mobile device

#### Procedure:

- Trap Placement: Deploy a minimum of 4-5 traps per plot, placed in a grid pattern. Traps should be hung in the upper third of the tree canopy.
- Trap Density: Ensure consistent trap density across all treatment and control plots.[6][7]
- Monitoring Frequency: Traps should be inspected and moth counts recorded weekly or biweekly throughout the trial period.
- Lure and Trap Replacement: Replace lures and traps according to the manufacturer's recommendations to ensure consistent trapping efficiency.
- Data Recording: For each trap, record the number of male moths captured, date of collection, trap ID, and plot location.

## **Protocol: Crop Damage Assessment**

Objective: To quantify the reduction in fruit and leaf infestation by California Red Scale in **Rescalure**®-treated plots compared to untreated controls.[1][8]

#### Materials:

- Hand lens or microscope for scale identification
- Random number generator for sample selection
- Data collection sheets or mobile device

#### Procedure:



- Sampling Timing: Conduct assessments at key phenological stages of the crop, including pre-harvest and at harvest.
- Fruit Sampling:
  - Randomly select a predetermined number of trees per plot (e.g., 20-30 trees).
  - From each selected tree, randomly sample a set number of fruit (e.g., 25-50 fruit) from different canopy positions.
  - Examine each fruit for the presence of California Red Scale and categorize the infestation level (e.g., no infestation, low, moderate, high).[1]
- · Leaf and Twig Sampling:
  - From the same selected trees, randomly collect a specified number of leaves and twigs.
  - Examine each sample for the presence and density of scale insects.
- Data Recording: Record the number of infested and non-infested fruit, leaves, and twigs, along with the severity of infestation for each sample.

## **Data Presentation**

Quantitative data should be summarized in clearly structured tables for easy comparison between treatments.

Table 1: Mean Male Moth Captures per Trap

Treatment	Pre-Treatment Mean (±SE)	Post-Treatment Mean (±SE)	% Reduction
Rescalure®			
Reference Product	_		
Untreated Control	N/A		

Table 2: Fruit Infestation at Harvest



Treatment	% Infested Fruit (Mean ±SE)	Infestation Severity Index (Mean ±SE)
Rescalure®		
Reference Product	_	
Untreated Control	_	

#### Table 3: Leaf and Twig Infestation

Treatment	% Infested Leaves (Mean ±SE)	% Infested Twigs (Mean ±SE)
Rescalure®		
Reference Product	_	
Untreated Control	_	

# **Statistical Analysis**

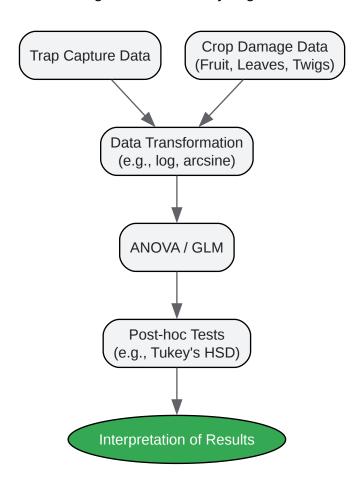
Appropriate statistical methods should be used to analyze the collected data and determine the significance of treatment effects.

- Trap Capture Data: Data on moth captures should be analyzed using statistical models appropriate for count data, such as Analysis of Variance (ANOVA) on transformed data (e.g., log(x+1)) or Generalized Linear Models (GLMs) with a Poisson or negative binomial distribution.[9] Repeated measures analysis may be necessary to account for the temporal correlation of data from the same traps over time.[10]
- Crop Damage Data: Percentage data from fruit and leaf infestation can be analyzed using ANOVA after an appropriate transformation (e.g., arcsine square root) or using binomial GLMs.
- Significance Level: A significance level of p < 0.05 is typically used to determine statistical significance.



## **Logical Relationship for Data Analysis**

The following diagram shows the logical flow for analyzing the trial data.



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Caption: Data Analysis Logical Flow.

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## Methodological & Application





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